

Known Pharmacological & Experimental Data

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Raxofelast

CAS No.: 128232-14-4

Cat. No.: S541091

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The tables below summarize key information about **Raxofelast** and the methodologies from pivotal studies.

Table 1: Core Pharmacological Profile of Raxofelast

Aspect	Description
Drug Class	Hydrophilic, synthetic vitamin E-like antioxidant [1] [2].
Primary Mechanism	Scavenges free oxygen radicals, inhibiting lipid peroxidation [1] [3].
Key Pharmacological Effects	Reduces oxidative stress; improves endothelial function; accelerates wound healing; protects against ischemia-reperfusion injury [1] [3] [4].
Tested Bioavailability	Effective via both intraperitoneal (animal studies) and oral administration (human study) [1] [3] [4].

Table 2: Dosing and Administration in Key Studies

Study Focus / Model	Dosing Regimen	Administration Route
Wound Healing [1]	30 mg/kg	Intraperitoneal injection (in mice)
Ischemia-Reperfusion Injury [3]	20 mg/kg (two doses)	Intraperitoneal injection (in rats)

Study Focus / Model	Dosing Regimen	Administration Route
Endothelial Function [4]	600 mg, twice daily for 1 week	Oral (in humans)

Detailed Experimental Protocols

Here is a detailed breakdown of the methodologies from two key animal studies, which provide context for how the drug's effects are evaluated.

Table 3: Detailed Protocol from Wound Healing Study (Genetically Diabetic Mice) [1]

Protocol Component	Detailed Methodology
Animal Model	Genetically diabetic female mice (C57BL/KsJ db+/db+).
Dosing	Raxofelast (30 mg/kg/day) or its vehicle (1% carboxymethyl cellulose).
Treatment Timeline	Administration started one day after wounding and continued for 12 days.

| **Primary Assessments** | - **Histologic Score:** Evaluated re-epithelialization, granulation tissue, and inflammation.

- **Hydroxyproline Content:** Measured as an index of collagen deposition.
- **Malondialdehyde (MDA) Levels:** Measured as a marker of lipid peroxidation. |

Table 4: Detailed Protocol from Ischemia-Reperfusion Injury Study (Rat Testis) [3]

Protocol Component	Detailed Methodology
Surgical Model	Adult male Wistar rats subjected to 3 hours of testicular torsion (ischemia) followed by 4 hours of detorsion (reperfusion).
Dosing	Raxofelast (20 mg/kg) or vehicle (dimethylsulphoxide/NaCl 0.9% solution).

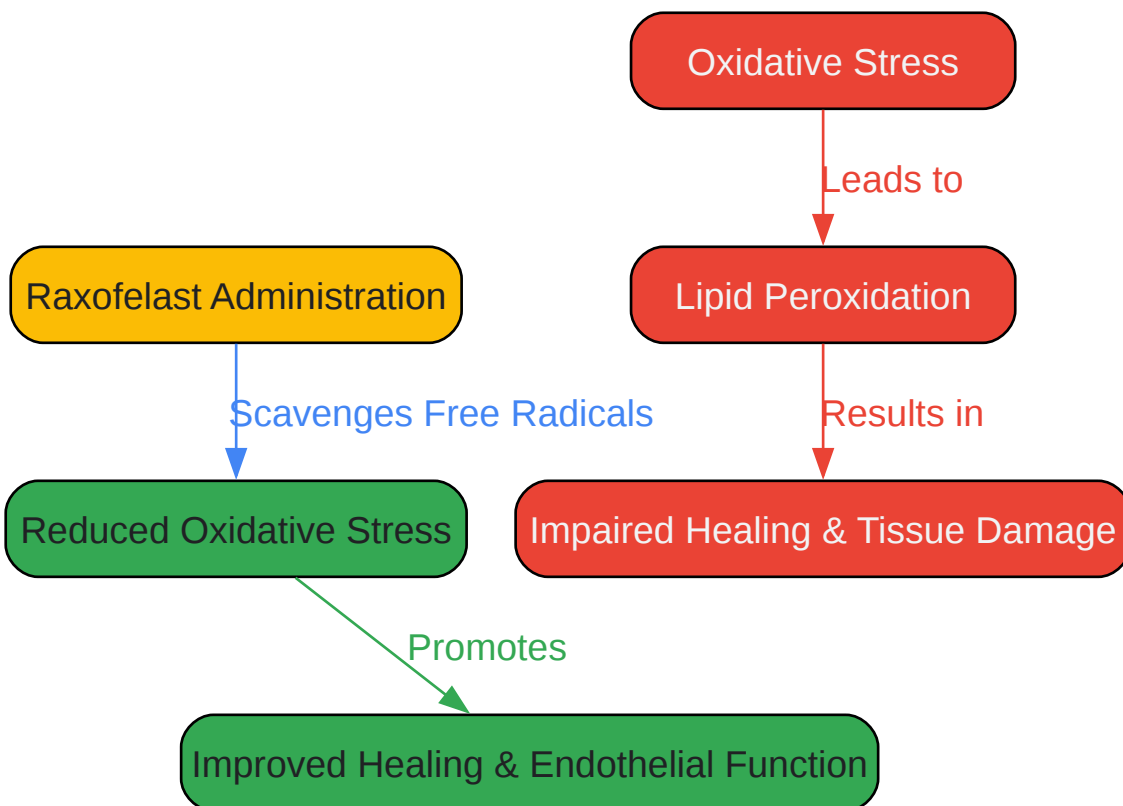
Protocol Component	Detailed Methodology
Treatment Timeline	Administered 15 minutes before detorsion and again 15 minutes after detorsion.

| **Primary Assessments** | - **Conjugated Dienes (CD)**: Measured in testicular tissue as a marker of lipid peroxidation.

- **Histopathology**: Scored for interstitial damage, hemorrhage, and edema. |

Mechanism of Action and Signaling Pathways

The diagram below illustrates the key mechanisms through which **Raxofelast** exerts its therapeutic effects, based on the cited research.



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FIGURE 1. The proposed mechanism of **Raxofelast**. It acts by scavenging free radicals, which reduces oxidative stress and subsequent lipid peroxidation. This action underlies its benefits in improving wound healing and endothelial function.

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References

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To cite this document: Smolecule. [Known Pharmacological & Experimental Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b541091#raxofelast-pharmacokinetics-profile>]

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